

Losartan Impurity C: Structural Profiling and Regiochemical Formation

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Losartan Impurity C

CAS No.: 114799-13-2

Cat. No.: B600978

[Get Quote](#)

Technical Guide for API Process Development & Quality Control

Executive Summary & Disambiguation

In the synthesis and stability profiling of Losartan Potassium, "Impurity C" refers to distinct chemical entities depending on the regulatory framework (Pharmacopoeia). This distinction is critical for researchers to avoid analytical mismatching.

- **EP Impurity C (Primary Focus):** Known as Isolosartan.^{[1][2][3]} It is a regioisomer of Losartan formed during the N-alkylation step of the imidazole ring. It is the 5-chloro-4-hydroxymethyl isomer, whereas Losartan is the 4-chloro-5-hydroxymethyl isomer.
- **USP Related Compound C:** Known as Losartan Carboxaldehyde. It is an oxidation degradation product where the hydroxymethyl group is oxidized to an aldehyde.

This guide focuses on the EP Impurity C (Isolosartan), as its control requires precise understanding of synthetic regiochemistry, representing a more complex challenge in Process Chemistry than oxidative degradation.

Chemical Identity & Properties

The structural difference between Losartan and Impurity C (EP) lies in the substitution pattern on the imidazole ring.

Comparative Chemical Data Table

Feature	Losartan Potassium (API)	Impurity C (EP) / Isolosartan	Related Compound C (USP)
Chemical Structure	4-chloro-5-(hydroxymethyl)	5-chloro-4-(hydroxymethyl)	4-chloro-5-formyl
IUPAC Name	[2-butyl-4-chloro-1-[[2'-(1H-tetrazol-5-yl)[1,1'-biphenyl]-4-yl]methyl]-1H-imidazol-5-yl]methanol	[2-butyl-5-chloro-1-[[2'-(1H-tetrazol-5-yl)[1,1'-biphenyl]-4-yl]methyl]-1H-imidazol-4-yl]methanol	2-butyl-4-chloro-1-[[2'-(1H-tetrazol-5-yl)[1,1'-biphenyl]-4-yl]methyl]-1H-imidazole-5-carbaldehyde
CAS Number	124750-99-8	114799-13-2 (Free Base)860644-28-6 (K Salt)	114798-36-6
Molecular Formula	C ₂₂ H ₂₂ ClKN ₆ O	C ₂₂ H ₂₃ ClN ₆ O	C ₂₂ H ₂₁ ClN ₆ O
Molecular Weight	461.01 g/mol	422.91 g/mol (Free Base)	420.89 g/mol
Origin	Target Product	Process Impurity (Regioisomer)	Degradation (Oxidation)

Formation Mechanism: The Regioselectivity Challenge

The formation of Impurity C (Isolosartan) is a classic example of ambident nucleophile alkylation. The starting material, 2-butyl-4-chloro-1H-imidazole-5-methanol, exists in tautomeric equilibrium. The nitrogen atoms in the imidazole ring (N-1 and N-3) compete for the alkylating agent (the biphenyl tetrazole derivative).

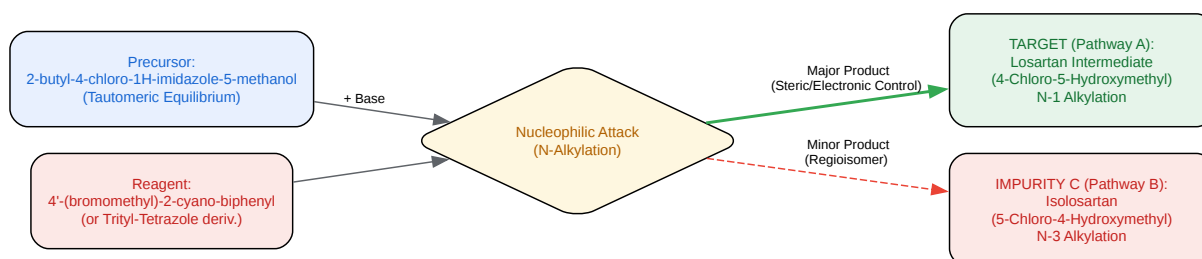
- Pathway A (Losartan): Alkylation occurs at the nitrogen adjacent to the hydroxymethyl group (sterically hindered but electronically favored in specific conditions), resulting in the 4-chloro-5-hydroxymethyl substitution pattern.
- Pathway B (Impurity C): Alkylation occurs at the nitrogen adjacent to the chlorine atom, resulting in the 5-chloro-4-hydroxymethyl substitution pattern.

Factors Influencing Impurity C Formation

- Solvent Polarity: Aprotic polar solvents (DMF, DMSO) can shift the tautomeric ratio, affecting the N-1/N-3 attack ratio.
- Base Selection: The counter-ion of the base (e.g., K_2CO_3 vs. NaH) influences the coordination with the imidazole anion, directing the site of alkylation.
- Temperature: Higher reaction temperatures typically reduce regioselectivity, increasing the levels of Impurity C.

Visualization: Regioselective Alkylation Pathway

The following diagram illustrates the bifurcation point in the synthesis where the impurity is generated.



[Click to download full resolution via product page](#)

Caption: Divergent synthesis pathway showing the origin of Losartan (Target) versus Impurity C (Isolosartan) via competitive N-alkylation.

Analytical Characterization Strategy

Distinguishing Losartan from Impurity C is analytically challenging because they are structural isomers with identical molecular weights (MW 422.9) and very similar polarities. Standard low-resolution Mass Spectrometry (MS) cannot distinguish them based on parent ion mass alone.

Recommended Protocol: HPLC-UV Separation

To separate these regioisomers, a high-efficiency C18 column with a carefully optimized gradient is required. Isolosartan typically elutes after Losartan due to the slight difference in lipophilicity caused by the position of the chlorine atom.

Methodology:

- Column: C18 (e.g., Zorbax Eclipse XDB or equivalent), 250 x 4.6 mm, 5 μ m.
- Mobile Phase A: 0.1% Orthophosphoric acid in Water (pH ~2.5).
- Mobile Phase B: Acetonitrile.
- Gradient:
 - 0 min: 60% A / 40% B
 - 20 min: 20% A / 80% B
- Detection: UV at 254 nm (or 220 nm).
- Relative Retention Time (RRT):
 - Losartan: 1.00^[4]
 - Impurity C (Isolosartan): ~1.10 - 1.20 (Elutes later).

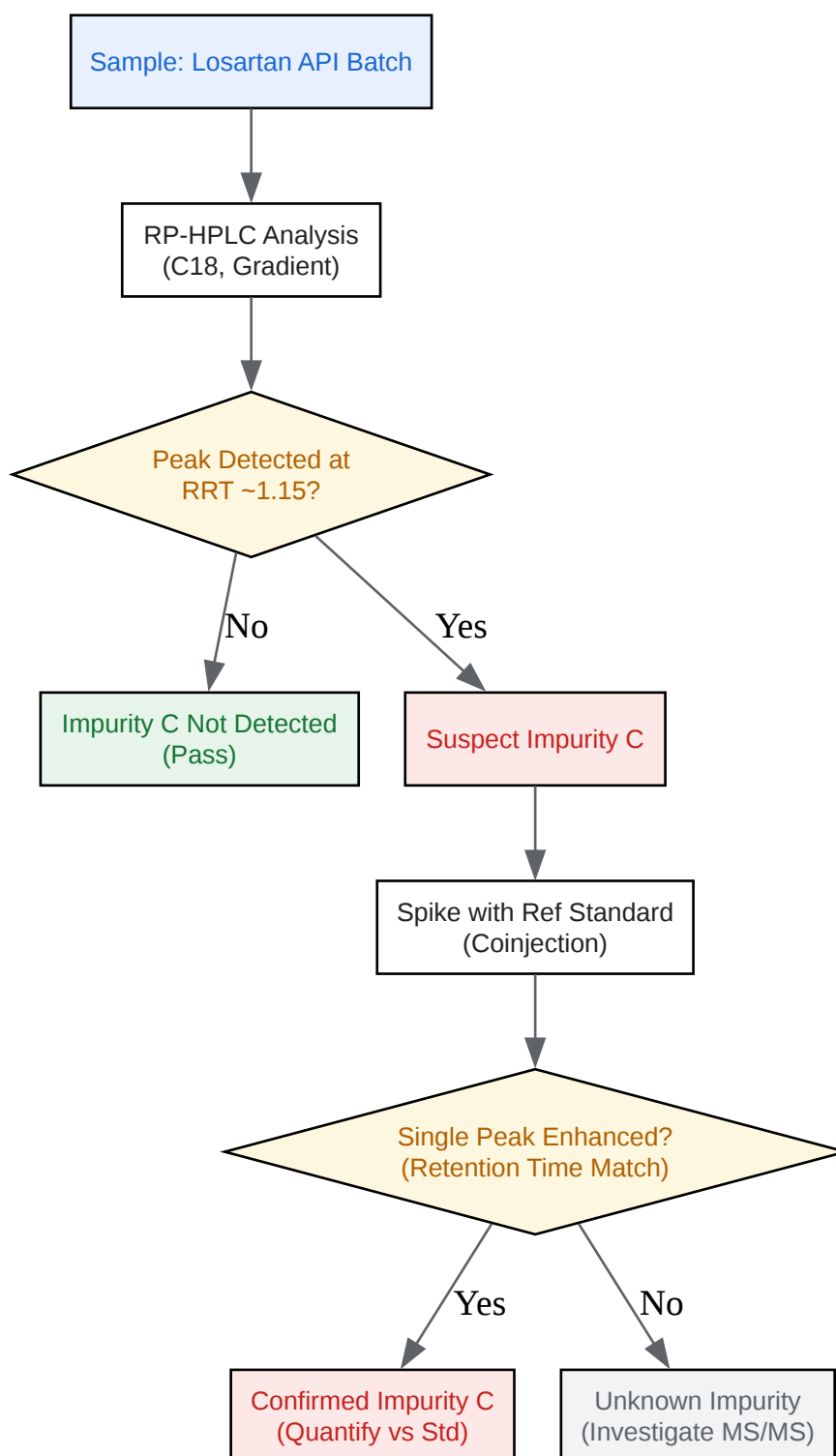
Self-Validating Identification (LC-MS/MS)

While parent ions are identical (

423), fragmentation patterns (MS/MS) can differ subtly. However, co-injection with a certified reference standard is the only definitive identification method for QC release.

Visualization: Analytical Decision Tree

This workflow ensures accurate identification and prevents false positives.



[Click to download full resolution via product page](#)

Caption: Analytical logic flow for the detection and confirmation of **Losartan Impurity C** using Reference Standard Spiking.

Regulatory & Safety Context

- Classification: Impurity C is a process-related impurity.
- ICH Q3A(R2) Guidelines: As a known isomer, it must be reported if >0.05% (for daily doses <2g) and identified/qualified if >0.10%.
- Genotoxicity: Unlike nitrosamine impurities (e.g., NDMA) often found in sartans, Impurity C is a structural isomer and is generally not considered mutagenic or genotoxic. It shares the same tetrazole-biphenyl scaffold as the active drug.
- Control Strategy: The most effective control is optimizing the alkylation reaction temperature and solvent system to maximize the N-1 regioselectivity, followed by removal via crystallization of the potassium salt.

References

- European Pharmacopoeia (Ph. Eur.). Losartan Potassium Monograph 2232. (Defines Impurity C as the 5-chloro isomer).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)
- United States Pharmacopeia (USP). Losartan Potassium Monograph. (Defines Related Compound C as Losartan Carboxaldehyde).
- Zhao, Z., et al. (2016). "Identification and Synthesis of Potential Impurities of Losartan Potassium." Asian Journal of Chemistry. (Discusses the synthesis of the regioisomer).
- Venkatesh, P., et al. (2013). "Simultaneous Analysis of Losartan Potassium and its Related Impurities." Journal of Chromatographic Science. (Provides HPLC methods for separation of isomers).
- SynThink Research Chemicals. Losartan EP Impurity C Data Sheet. (Structural confirmation and CAS data).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. synthinkchemicals.com](https://synthinkchemicals.com) [synthinkchemicals.com]
- [2. 5.imimg.com](https://5.imimg.com) [5.imimg.com]
- [3. Losartan EP Impurity C - Opulent Pharma](https://opulentpharma.com) [opulentpharma.com]
- [4. ingentaconnect.com](https://ingentaconnect.com) [ingentaconnect.com]
- [5. clearsynth.com](https://clearsynth.com) [clearsynth.com]
- [6. CAS 114799-13-2 Losartan EP Impurity C | Impurity Manufacturers & Suppliers India](https://anantlabs.com) [anantlabs.com]
- To cite this document: BenchChem. [Losartan Impurity C: Structural Profiling and Regiochemical Formation]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b600978/docs#losartan-impurity-c-structural-profiling-and-regiochemical-formation\]](https://www.benchchem.com/product/b600978/docs#losartan-impurity-c-structural-profiling-and-regiochemical-formation)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)